

Application Notes and Protocols for Orotirelin in Cell Culture

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Compound of Interest

Compound Name: Orotirelin

Cat. No.: B1677496

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These application notes provide detailed protocols for the preparation of **Orotirelin** solutions for use in cell culture experiments. **Orotirelin**, a thyrotropin-releasing hormone (TRH) analog, is a peptide-like molecule investigated for its potential neuroprotective and CNS-stimulating effects. Accurate and consistent preparation of **Orotirelin** solutions is critical for obtaining reliable and reproducible experimental results.

Data Presentation: Orotirelin Properties

A summary of the key physicochemical properties of **Orotirelin** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₉ N ₇ O ₅	[1]
Molecular Weight	389.37 g/mol	[1]
CAS Number	62305-86-6	[1][2]
Appearance	White to off-white powder	
Solubility in DMSO	50 mg/mL (128.41 mM)	[2][3]
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (in Solvent)	-80°C for up to 1 year	[3]

Experimental Protocols

Preparation of a 10 mM Orotirelin Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Orotirelin** in dimethyl sulfoxide (DMSO).

Materials:

- **Orotirelin** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.

- **Equilibration:** Allow the **Orotirelin** powder vial and anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Orotirelin** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.89 mg of **Orotirelin** (Molecular Weight = 389.37 g/mol).
- **Dissolution:** Add the weighed **Orotirelin** powder to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For 3.89 mg of **Orotirelin**, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution gently until the **Orotirelin** is completely dissolved. Sonication may be used if necessary to aid dissolution.^[3]
- **Aliquoting and Storage:** Aliquot the 10 mM **Orotirelin** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to one year).^[3]

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the **Orotirelin** stock solution to final working concentrations in cell culture medium. It is crucial to maintain a low final concentration of DMSO to avoid cytotoxicity.

Materials:

- 10 mM **Orotirelin** stock solution in DMSO
- Sterile, pre-warmed complete cell culture medium (e.g., DMEM with 10% FBS)
- Sterile, RNase/DNase-free microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

Procedure:

- **Determine Final Concentration:** Decide on the final concentrations of **Orotirelin** required for your experiment based on literature or dose-response curves.

- **Serial Dilution (Recommended):** Perform serial dilutions of the 10 mM stock solution in pre-warmed complete cell culture medium to prepare the final working solutions. This method ensures accuracy, especially for low final concentrations.
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in the cell culture medium does not exceed a level that is toxic to the specific cell line being used. A final DMSO concentration of less than 0.1% is generally considered safe for most cell lines.
- **Example Dilution for a 10 μ M Working Solution:**
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM **Orotirelin** stock solution to 999 μ L of pre-warmed complete cell culture medium. This results in a 10 μ M working solution with a DMSO concentration of 0.1%.
 - Further dilutions can be made from this working solution to achieve lower final concentrations.
- **Immediate Use:** Add the freshly prepared working solutions to your cell cultures immediately. Do not store diluted **Orotirelin** solutions in culture medium for extended periods, as the stability of the compound in aqueous solutions may be limited.

Visualizations

Signaling Pathway of TRH Analogs

Orotirelin, as a TRH analog, is expected to exert its effects through pathways similar to those activated by the native thyrotropin-releasing hormone, particularly in neuronal cells. These pathways are often associated with neuroprotection and cell survival.

Caption: Putative signaling cascade of **Orotirelin**.

Experimental Workflow for Orotirelin Solution Preparation

The following diagram illustrates the key steps involved in the preparation of **Orotirelin** solutions for cell culture experiments, from stock solution to final working concentration.

Caption: Workflow for **Orotirelin** solution preparation.

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